

Introduction: Exploring the Potential of an Alpha-Methoxy Ketone

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Compound of Interest

Compound Name: 3-methoxy-3-methylbutan-2-one

CAS No.: 36687-98-6

Cat. No.: B1209622

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3-Methoxy-3-methylbutan-2-one is a fascinating, yet not extensively documented, organic compound belonging to the alpha-methoxy ketone family. Its structure, which combines a ketone carbonyl group with an adjacent ether linkage on a tertiary carbon, suggests a unique interplay of steric and electronic properties. This guide, intended for researchers and professionals in drug development and chemical synthesis, aims to provide a comprehensive overview of its characteristics, a plausible synthetic pathway, and its potential applications, particularly in the burgeoning field of green chemistry.

While specific applications for **3-methoxy-3-methylbutan-2-one** are not widely reported, its structural similarity to other bio-based solvents positions it as a compound of interest for replacing halogenated solvents like dichloromethane (DCM) and chloroform. Research into related compounds, such as 3-methoxybutan-2-one, has demonstrated their efficacy as sustainable alternatives in significant organic reactions, a low potential for peroxide formation, and favorable preliminary safety profiles.^{[1][2]} This guide will, therefore, not only detail the known properties of **3-methoxy-3-methylbutan-2-one** but also extrapolate its potential utility based on sound chemical principles and analogous systems.

Chemical Identity and Physical Properties

A clear understanding of a compound's fundamental properties is paramount for its application in research and development. The following tables summarize the key identifiers and physical characteristics of **3-methoxy-3-methylbutan-2-one**.

Table 1: Chemical Identifiers

Identifier	Value	Source
CAS Number	36687-98-6	PubChem[3]
IUPAC Name	3-methoxy-3-methylbutan-2-one	PubChem[3]
Molecular Formula	C ₆ H ₁₂ O ₂	PubChem[3]
Molecular Weight	116.16 g/mol	PubChem[3]
InChIKey	WIDVGAUYQJKBRR-UHFFFAOYSA-N	PubChem[3]
SMILES	<chem>CC(=O)C(C)(C)OC</chem>	PubChem[3]
Synonyms	3-METHOXY-3-METHYL-2-BUTANONE	PubChem[3]

Table 2: Physical and Chemical Properties

Property	Value	Source
Boiling Point	150.5 °C (estimated)	The Good Scents Company
Flash Point	39.1 °C (estimated)	The Good Scents Company
Solubility	Soluble in water (49.99 g/L at 25°C, est.)	The Good Scents Company

Proposed Synthetic Pathway

A validated, peer-reviewed synthesis for **3-methoxy-3-methylbutan-2-one** is not readily available in the current literature. However, a logical and robust two-step synthetic route can be proposed, starting from the commercially available precursor, 2-methyl-3-butyne-2-ol. This pathway involves the hydration of the alkyne to form the corresponding α -hydroxy ketone, followed by etherification of the tertiary alcohol.

Step 1: Mercury-Catalyzed Hydration of 2-Methyl-3-butyne-2-ol

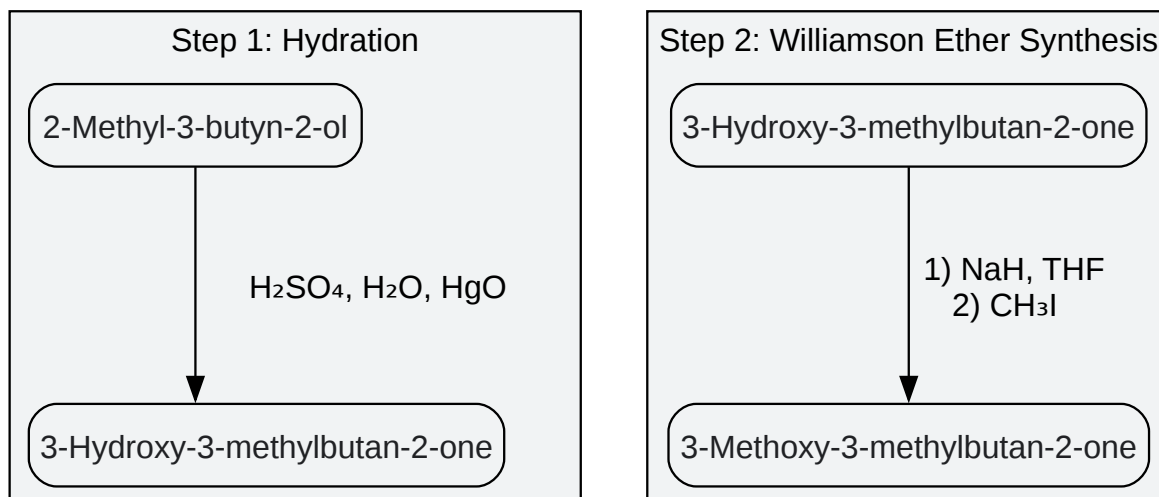
The first step is the conversion of 2-methyl-3-butyne-2-ol to 3-hydroxy-3-methylbutan-2-one. This transformation is a classic example of the hydration of a terminal alkyne. The reaction proceeds via Markovnikov addition of water across the triple bond, typically catalyzed by a mercury(II) salt in the presence of aqueous acid.^[4]

Step 2: Williamson Ether Synthesis

The second step involves the methylation of the tertiary hydroxyl group of 3-hydroxy-3-methylbutan-2-one. The Williamson ether synthesis is a well-established method for forming ethers.^{[5][6][7][8]} This S_N2 reaction involves the deprotonation of the alcohol to form a more nucleophilic alkoxide, which then attacks an alkyl halide (in this case, methyl iodide).

Causality Behind Experimental Choices:

- **Base Selection (NaH):** A strong, non-nucleophilic base like sodium hydride (NaH) is chosen to deprotonate the tertiary alcohol. This ensures the quantitative formation of the alkoxide without competing side reactions.
- **Substrate Considerations:** It is crucial to form the alkoxide from the more sterically hindered alcohol and react it with a sterically unhindered alkyl halide (methyl iodide). Attempting the reverse (methoxide attacking a tertiary alkyl halide) would lead exclusively to elimination ($E2$) products rather than the desired ether.^[5]
- **Potential Complications:** The presence of a ketone with α -protons in the substrate introduces the risk of enolate formation and subsequent aldol condensation reactions under basic conditions.^[9] Using a strong, non-nucleophilic base at low temperatures can help mitigate this side reaction.



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Caption: Proposed two-step synthesis of **3-methoxy-3-methylbutan-2-one**.

Spectroscopic Characterization and Analysis

The structural elucidation of **3-methoxy-3-methylbutan-2-one** would rely on a combination of standard spectroscopic techniques. The following is a prediction of the expected spectral data.

^1H NMR (Proton Nuclear Magnetic Resonance): The ^1H NMR spectrum is expected to show three distinct signals:

- A singlet integrating to 3H around δ 2.1-2.2 ppm, corresponding to the acetyl methyl protons ($\text{CH}_3\text{-C=O}$).
- A singlet integrating to 6H around δ 1.2-1.4 ppm, for the two equivalent methyl groups on the tertiary carbon ($\text{C}(\text{CH}_3)_2$).
- A singlet integrating to 3H around δ 3.2-3.4 ppm, for the methoxy group protons (O-CH_3).

^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The ^{13}C NMR spectrum should display five signals:

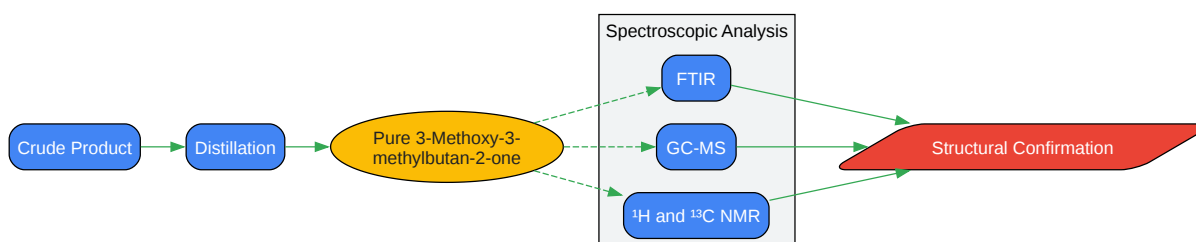
- A signal for the carbonyl carbon (C=O) at a characteristic downfield shift of $\delta > 200$ ppm.
- A signal for the quaternary carbon bearing the methoxy group (C(CH₃)₂) around δ 75-85 ppm.
- A signal for the methoxy carbon (O-CH₃) around δ 50-60 ppm.
- A signal for the acetyl methyl carbon (CH₃-C=O) around δ 25-30 ppm.
- A signal for the two equivalent methyl carbons (C(CH₃)₂) around δ 20-25 ppm.

MS (Mass Spectrometry): In mass spectrometry, the molecular ion peak (M⁺) would be observed at $m/z = 116$. The fragmentation pattern would likely be dominated by alpha-cleavage adjacent to the carbonyl group, leading to prominent fragments such as:

- $m/z = 43$ (CH₃CO⁺), the acetyl cation, which is often the base peak for methyl ketones.
- $m/z = 73$ ([M - CH₃CO]⁺), corresponding to the loss of the acetyl group.

IR (Infrared Spectroscopy): The IR spectrum will be characterized by two strong absorption bands:

- A sharp, strong absorption around 1715-1725 cm⁻¹ for the C=O (ketone) stretch.
- A strong C-O (ether) stretching absorption in the region of 1100-1150 cm⁻¹.



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Caption: General workflow for the purification and analysis of the target compound.

Safety and Handling

Based on aggregated GHS data, **3-methoxy-3-methylbutan-2-one** is classified as a flammable liquid that can cause skin, eye, and respiratory irritation.^[3] Adherence to standard laboratory safety protocols is essential.

Table 3: GHS Hazard Classification

Pictogram	Signal Word	Hazard Class
	Warning	Flammable liquid and vapor (H226) Causes skin irritation (H315) Causes serious eye irritation (H319) May cause respiratory irritation (H335)

Table 4: Hazard and Precautionary Statements

Code	Statement
H226	Flammable liquid and vapor.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Self-Validating Protocol for Handling:

- Engineering Controls: Always handle this compound in a well-ventilated fume hood to avoid inhalation of vapors.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a flame-retardant lab coat.
- Storage: Store in a tightly sealed container in a cool, dry, well-ventilated area designated for flammable liquids, away from ignition sources.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous chemical waste.

Experimental Protocol: Proposed Synthesis

The following is a hypothetical, step-by-step protocol for the synthesis of **3-methoxy-3-methylbutan-2-one** based on the pathway described in Section 2. This protocol should be validated on a small scale before any large-scale synthesis is attempted.

Part 1: Synthesis of 3-Hydroxy-3-methylbutan-2-one^{[4][10]}

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser, slowly add 19 mL of concentrated sulfuric acid to 100 mL of deionized water with cooling.
- **Catalyst Addition:** To the cooled acidic solution, add 13 g of yellow mercury(II) oxide.
- **Substrate Addition:** Heat the mixture to 65-75 °C. Add 84 g (1.0 mol) of 2-methyl-3-butyn-2-ol dropwise from the addition funnel over 1.5 hours, maintaining the internal temperature within the specified range.
- **Reaction:** After the addition is complete, continue stirring at 65-75 °C for an additional 30 minutes.
- **Workup:** Cool the reaction mixture to room temperature and filter to remove the mercury salts. Extract the filtrate with diethyl ether (3 x 50 mL).
- **Purification:** Combine the organic extracts and wash sequentially with water and saturated sodium bicarbonate solution. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by vacuum distillation, collecting the fraction at approximately 140-141 °C, to yield 3-hydroxy-3-methylbutan-2-one.

Part 2: Methylation to **3-Methoxy-3-methylbutan-2-one**

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask under an inert atmosphere (nitrogen or argon), suspend sodium hydride (1.1 equivalents, 60% dispersion in mineral oil) in anhydrous tetrahydrofuran (THF).
- **Alkoxide Formation:** Cool the suspension to 0 °C in an ice bath. Slowly add a solution of 3-hydroxy-3-methylbutan-2-one (1.0 equivalent) in anhydrous THF dropwise. Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour until hydrogen evolution ceases.

- Methylation: Cool the resulting alkoxide solution back to 0 °C. Add methyl iodide (1.2 equivalents) dropwise.
- Reaction: Allow the reaction to warm to room temperature and stir overnight. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Workup: Carefully quench the reaction by the slow, dropwise addition of water at 0 °C. Separate the layers and extract the aqueous layer with diethyl ether (3 x 50 mL).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by fractional distillation to yield the final product, **3-methoxy-3-methylbutan-2-one**.

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